

# BI-1347: A Potent and Selective Chemical Probe for Interrogating CDK8 Function

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## Compound of Interest

Compound Name: BI-1347

Cat. No.: B15589228

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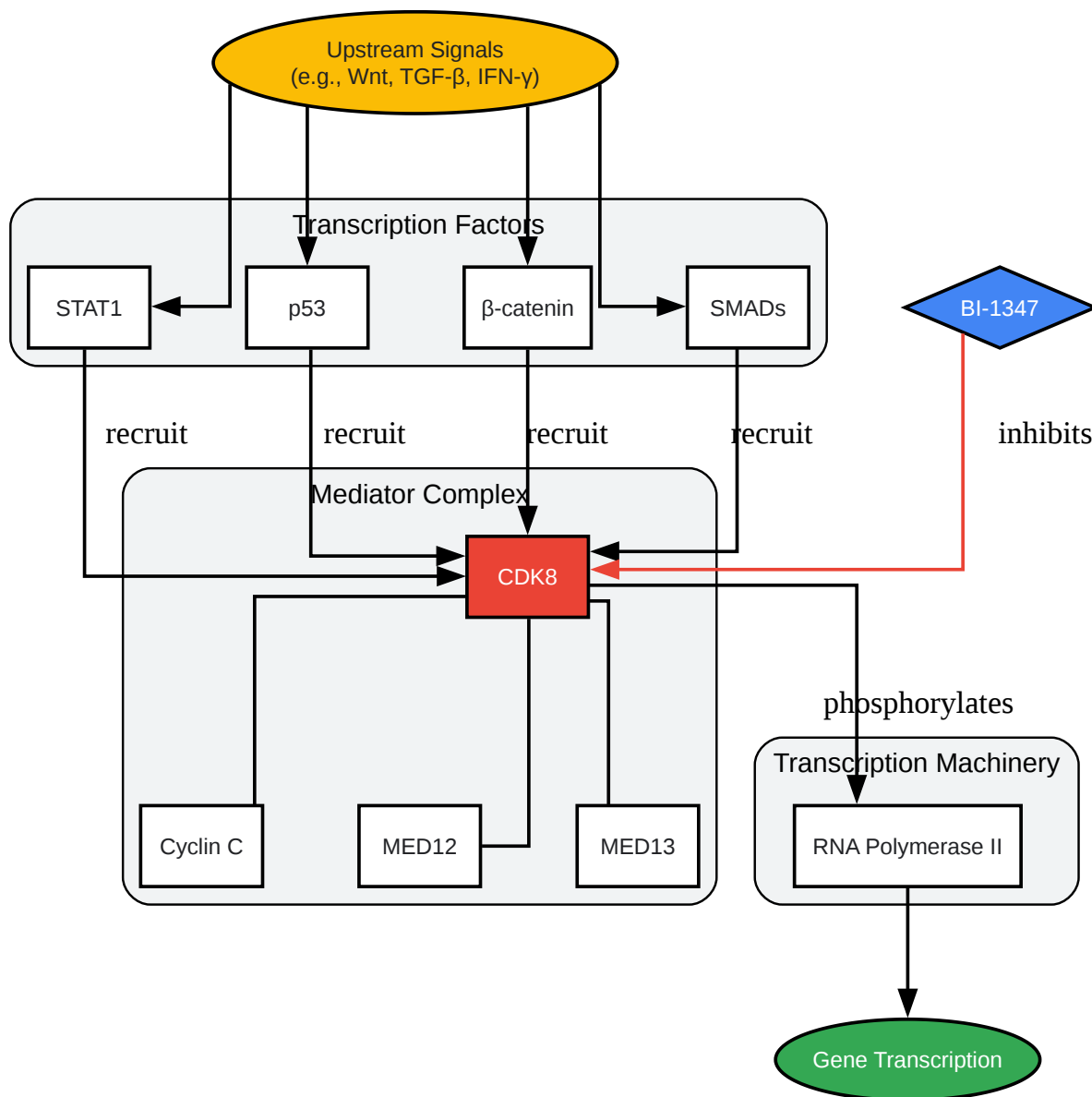
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

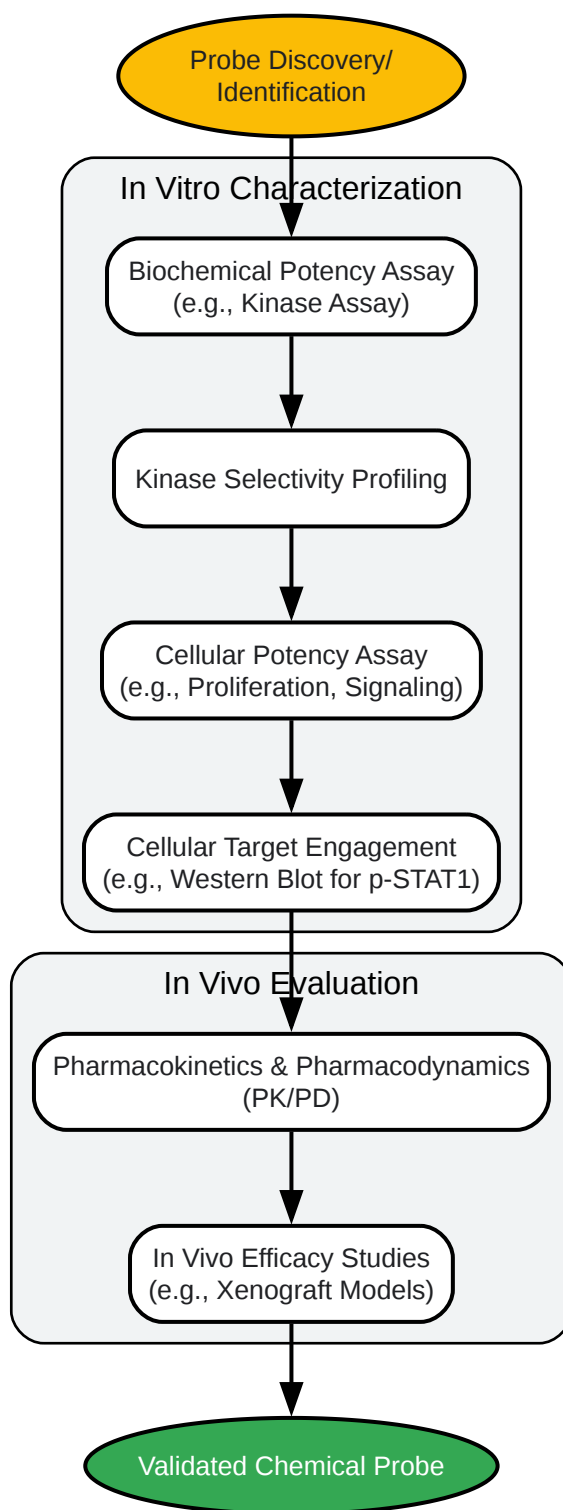
This guide provides a comprehensive overview of **BI-1347**, a highly potent and selective chemical probe for Cyclin-Dependent Kinase 8 (CDK8). As a critical component of the Mediator complex, CDK8 plays a pivotal role in transcriptional regulation, making it a compelling target for therapeutic intervention in oncology and other diseases. This document details the mechanism of action of **BI-1347**, its quantitative biochemical and cellular activities, and protocols for its use in interrogating CDK8 biology.

## The CDK8 Signaling Pathway

CDK8, along with its close homolog CDK19, forms the kinase module of the Mediator complex, which acts as a bridge between gene-specific transcription factors and the core RNA polymerase II (Pol II) machinery.<sup>[1][2]</sup> The Mediator complex is a multi-protein assembly organized into four modules: head, middle, tail, and the CDK/Cyclin module (comprising CDK8 or CDK19, Cyclin C, MED12, and MED13).<sup>[1][2]</sup> CDK8 can influence transcription both positively and negatively. It has been shown to phosphorylate the C-terminal domain of RNA Pol II, as well as various transcription factors, including STAT1, SMADs, and p53, thereby modulating their activity.<sup>[3][4][5][6]</sup> Dysregulation of CDK8 activity has been implicated in various cancers, including those of the colon, breast, and pancreas, as well as in hematological malignancies.<sup>[2][3]</sup>

Below is a diagram illustrating the central role of CDK8 in transcriptional regulation.





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## References

- 1. Pardon Our Interruption [opnme.com]
- 2. Pardon Our Interruption [opnme.com]
- 3. Unveiling the impact of CDK8 on tumor progression: mechanisms and therapeutic strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CDK8: A positive regulator of transcription - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Gene - CDK8 [maayanlab.cloud]
- 6. Frontiers | Unveiling the impact of CDK8 on tumor progression: mechanisms and therapeutic strategies [frontiersin.org]
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